

Chemoenzymatic Synthesis of D-Erythrose 4-Phosphate Derivatives: Application Notes and Protocols

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Compound of Interest

Compound Name: *D-Erythrose 4-phosphate*

Cat. No.: *B1195075*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the chemoenzymatic synthesis of **D-Erythrose 4-phosphate** (E4P) and its derivatives. E4P is a critical intermediate in the pentose phosphate pathway and the shikimate pathway, serving as a key precursor for the biosynthesis of aromatic amino acids and other essential metabolites.^[1] Its availability in a pure form is crucial for research in drug discovery and metabolic engineering.^[1]

Introduction

D-Erythrose 4-phosphate is a four-carbon monosaccharide phosphate that plays a central role in cellular metabolism. In the shikimate pathway, E4P condenses with phosphoenolpyruvate to form 3-deoxy-D-arabino-heptulosonate-7-phosphate (DAHP).^[1] This is the first committed step in the biosynthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan) in plants, fungi, and bacteria.^[1] As this pathway is absent in mammals, its enzymes are attractive targets for the development of herbicides and antimicrobial agents.^[1]

Chemoenzymatic methods provide a powerful alternative to purely chemical synthesis for producing E4P and its derivatives, leveraging the high selectivity and efficiency of enzymes.^[2] This document outlines two primary methods for the laboratory synthesis of E4P: a chemical approach via the oxidation of D-glucose 6-phosphate and an enzymatic method utilizing transketolase.^[1]

Data Presentation

The following table summarizes the quantitative data associated with the described synthesis methods for **D-Erythrose 4-phosphate**.

Parameter	Chemical Synthesis (Lead Tetraacetate Oxidation)	Enzymatic Synthesis (Transketolase)	Reference
Starting Material	D-Glucose 6-phosphate	D-Fructose 6-phosphate, D-Glyceraldehyde 3-phosphate	[1]
Key Reagent/Enzyme	Lead tetraacetate (Pb(OAc) ₄)	Transketolase	[1]
Yield	Not explicitly stated, but preparatively useful	Not explicitly stated, but described as highly efficient and stereoselective	[2][3]
Purity	High purity achievable after purification	High purity achievable after purification	[1]

The following table summarizes key quantitative data for enzymes involved in the initial steps of the shikimate pathway.

Substrate	K _m (mM)	Source Organism	Reference
Phosphoenolpyruvate (PEP)	0.4	Nocardia mediterranei	[4]
D-Erythrose 4-phosphate (E4P)	0.25	Nocardia mediterranei	[4]

Signaling Pathways and Experimental Workflows

The Shikimate Pathway

The shikimate pathway is a key metabolic route for the biosynthesis of aromatic compounds.[\[2\]](#)



Synthesis

D-Glucose 6-Phosphate

Oxidation with
Lead Tetraacetate

Crude E4P Mixture

Purification

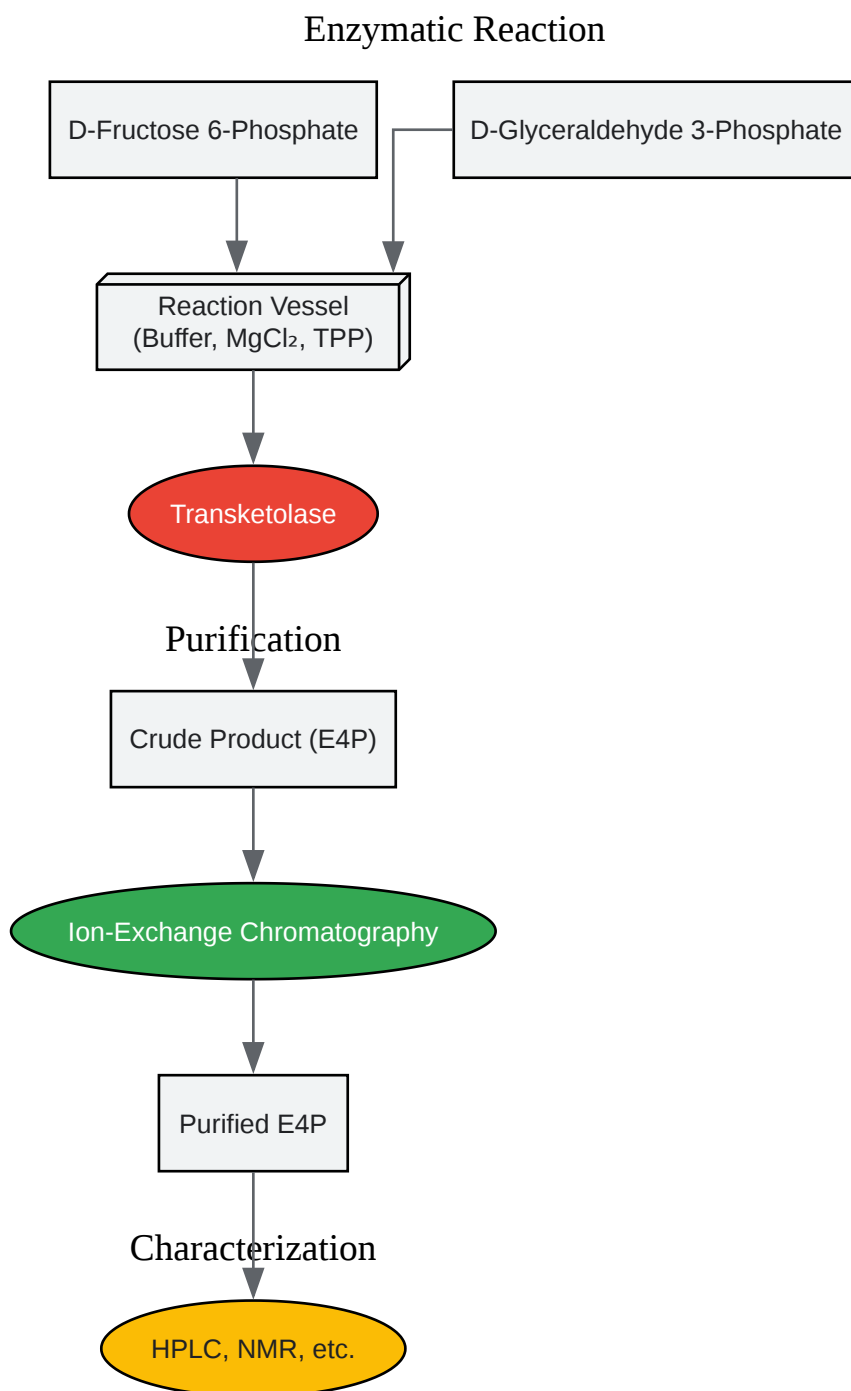
Ion-Exchange Chromatography
(Dowex 1-formate)

Purified E4P

Characterization & Isolation

NMR, MS, etc.

Isolation as Barium Salt



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- To cite this document: BenchChem. [Chemoenzymatic Synthesis of D-Erythrose 4-Phosphate Derivatives: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195075#chemoenzymatic-synthesis-of-d-erythrose-4-phosphate-derivatives]

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